Strategic Sourcing & Technical Guide: D-[5-13C]Ribose (99 atom %)

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*D-[5-13C]RIBOSE*
CAS No.:	*139657-62-8*
Cat. No.:	*B591471*

Get Quote

Executive Summary

D-[5-13C]Ribose (99 atom % 13C) is a high-precision isotopic tracer essential for Metabolic Flux Analysis (MFA) and Biomolecular NMR. Unlike uniformly labeled (U-13C) variants, the site-specific labeling at the C5 position allows for the precise elucidation of pentose phosphate pathway (PPP) mechanics, nucleotide salvage pathways, and sugar-backbone dynamics without the spectral crowding associated with uniform labeling.[1]

This guide analyzes the supply chain, pricing dynamics, and technical criteria required to procure high-fidelity **D-[5-13C]ribose**.[1]

Part 1: Technical Specifications & Criticality

Chemical & Isotopic Profile

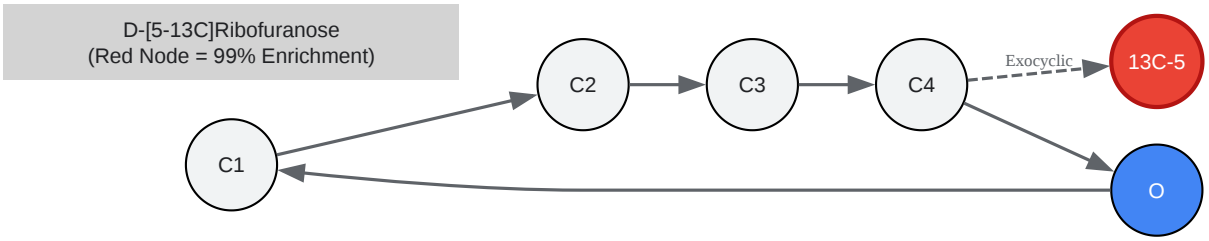
For high-resolution applications (e.g., qNMR or mass isotopomer distribution analysis), the reagent must meet strict enrichment standards to prevent "isotopic noise."[1]

© 2026 BenchChem. All rights reserved.

Feature	Specification	Criticality
Chemical Name	D-[5-13C]Ribose	Target Molecule
Isotopic Enrichment	≥ 99 atom % 13C at C5	Essential for sensitivity in low-abundance metabolite tracking.
Chemical Purity	≥ 98% (HPLC/TLC)	Impurities (e.g., other pentoses) can skew flux calculations.
CAS Number	139657-62-8 (Labeled)	Unique identifier for procurement verification.
Appearance	White to off-white powder	Visual check for oxidation or humidity damage.

Structural Visualization

The following diagram illustrates the specific labeling site (C5) relative to the ribofuranose ring structure, highlighting its stability and position external to the hemiacetal center.



Click to download full resolution via product page

Figure 1: Structural representation of **D-[5-13C]Ribose**.[1][2][3][4][5][6] The C5 exocyclic carbon (red) is the sole site of 13C enrichment.

Part 2: Applications & Experimental Logic

Metabolic Flux Analysis (MFA)

In metabolic engineering, distinguishing between the Oxidative and Non-Oxidative branches of the Pentose Phosphate Pathway (PPP) is a common bottleneck.

- Why D-[5-13C]? When cells are fed labeled glucose, scrambling occurs.[1] Feeding **D-[5-13C]ribose** directly bypasses upstream glycolysis/PPP branching, allowing researchers to measure Ribose Salvage Pathway activity and downstream incorporation into nucleotides (RNA/DNA) and histidine.

- Signal Retention: The C5 label is generally retained in the phosphoribosyl pyrophosphate (PRPP) backbone, making it an ideal tracer for nucleotide synthesis rates.

Biomolecular NMR

In RNA/DNA structural studies, uniform labeling (U-13C) causes strong scalar coupling (J-coupling) between adjacent carbons, complicating spectra.[1]

- Benefit: **D-[5-13C]ribose** eliminates 13C-13C couplings between C4 and C5, simplifying the assignment of sugar pucker conformations and backbone dynamics.

Part 3: Supplier Landscape & Procurement

The market for site-specific labeled carbohydrates is niche. Procurement should prioritize suppliers with in-house synthesis capabilities to ensure batch consistency.

Tier 1: Primary Manufacturers (Catalog Items)

These suppliers list the item as a standard stock product with validated COAs.

Supplier	Catalog #	Product Name	Pack Sizes	Est. Price (USD)*
Cambridge Isotope Labs (CIL)	CLM-1066	D-Ribose (5-13C, 99%)	0.1g, 0.25g, 1g	$380 - $480 (0.25g)
Omicron Biochemicals	RIB-009	D-[5-13C]Ribose	Custom/Inquire	Inquire (Premium)

© 2026 BenchChem. All rights reserved.

Tier 2: Distributors & Resellers

These vendors source from Tier 1 manufacturers. Prices are often 15-30% higher due to markup, but they offer streamlined logistics for universities/corporations with existing contracts. [1]

- Sigma-Aldrich (Merck): Often lists as "Inquire" or cross-references CIL catalog numbers.
- Thermo Fisher Scientific: Resells CIL products (e.g., Cat# AC... or similar).
- Eurisotop: European subsidiary of CIL; best for EU-based delivery.

Pricing Dynamics

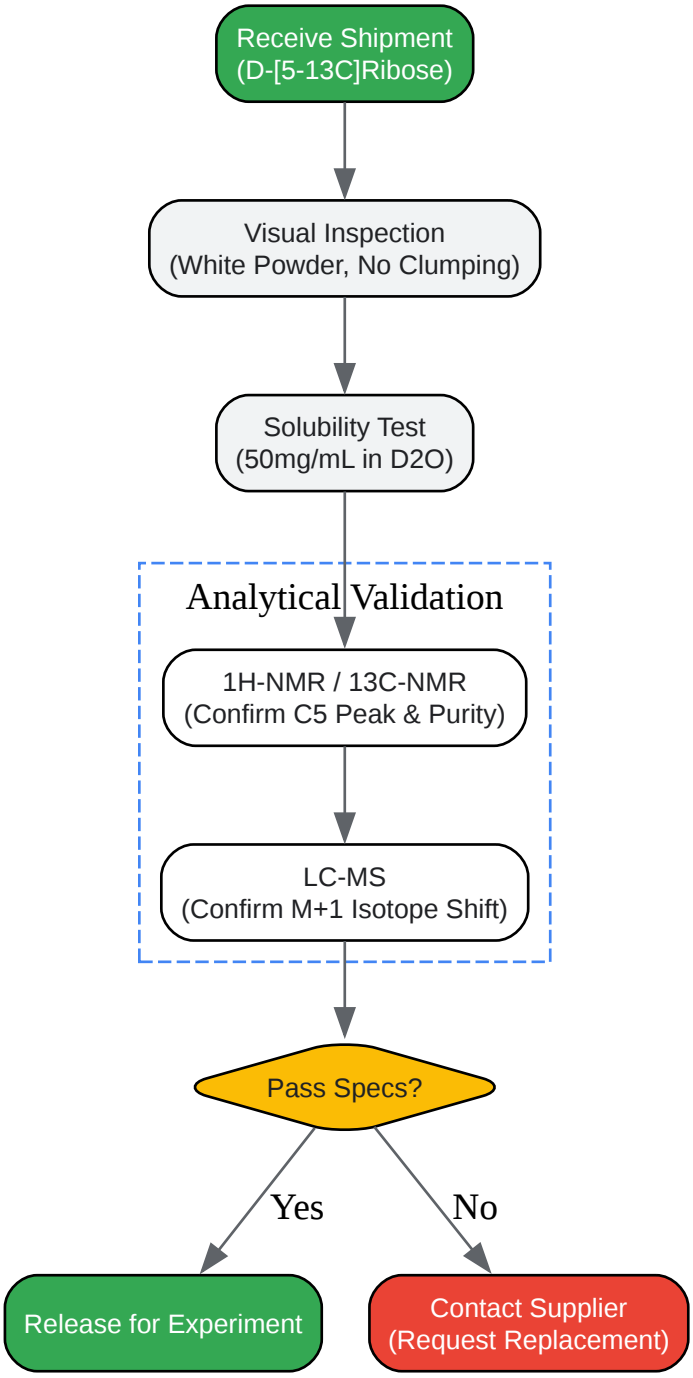
- Small Scale (mg): High cost-per-gram due to handling/packaging overhead. Expect ~$1,500 - $2,000 per gram equivalent when buying small packs (e.g., 100mg).[1]
- Bulk (>1g): Significant discounts available. Direct negotiation with CIL or Omicron is recommended for orders >1g.

*Note: Prices fluctuate based on isotope availability and synthesis batch cycles. Always request a formal quote.

Part 4: Quality Assurance Protocol

When receiving this reagent, the following "Self-Validating" workflow ensures data integrity before valuable experiments begin.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 2: Incoming Quality Control (IQC) workflow for stable isotope reagents.

The "Golden Standard" Check

- 1H-NMR: Look for the specific splitting pattern at the H5/H5' protons. The large one-bond coupling constant (1JCH ~140-150 Hz) confirms the 13C label is at position 5.

© 2026 BenchChem. All rights reserved.

- Absence of Scrambling: Ensure no satellite peaks appear at C1-C4 positions in the 13C-NMR, which would indicate isotopic scrambling during synthesis.

References

- Cambridge Isotope Laboratories.D-Ribose (5-13C, 99%) Product Page, Catalog CLM-1066. [1] Retrieved from
- Omicron Biochemicals.Stable Isotope-Labeled Saccharides - Product List (Catalog RIB-009). Retrieved from
- Buescher, J. M., et al. (2015).A roadmap for interpreting 13C metabolite labeling patterns from cells.[1] Current Opinion in Biotechnology. Retrieved from
- Sigma-Aldrich (Merck).Stable Isotopes for Metabolic Flux Analysis. Retrieved from

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. Omicron Biochemicals - 维百奥（北京）生物科技有限公司 [vicbio.com]
- 2. eurisotop.com [eurisotop.com]
- 3. omicronbio.com [omicronbio.com]
- 4. D-RIBOSE | Eurisotop [eurisotop.com]
- 5. Thermo Scientific Chemicals D(-)-Ribose, 99+% 5 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 6. omicronbio.com [omicronbio.com]

- To cite this document: BenchChem. [Strategic Sourcing & Technical Guide: D-[5-13C]Ribose (99 atom %)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b591471/docs#strategic-sourcing-technical-guide-d-5-13c-ribose-99-atom]

© 2026 BenchChem. All rights reserved.

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.